

L-Glucono-1,5-lactone CAS number and molecular weight

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Compound of Interest

Compound Name: *L-Glucono-1,5-lactone*

Cat. No.: B118746

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An In-depth Technical Guide to L-Glucono-1,5-lactone

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical compounds is paramount. This guide provides a detailed overview of **L-Glucono-1,5-lactone**, covering its fundamental properties, relevant experimental protocols, and its role in biochemical pathways.

Core Properties of L-Glucono-1,5-lactone

L-Glucono-1,5-lactone is a carbohydrate and a lactone, which is a cyclic ester. It is the L-isomer of the more common D-Glucono-1,5-lactone (often referred to as glucono-delta-lactone or GDL).

Quantitative Data Summary

The essential quantitative data for **L-Glucono-1,5-lactone** are summarized in the table below for quick reference.

Property	Value	Citations
CAS Number	52153-09-0	[1]
Molecular Weight	178.14 g/mol	[1]
Molecular Formula	C ₆ H ₁₀ O ₆	[1]

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. Below are outlines of key experimental protocols related to glucono-lactones.

Protocol 1: Synthesis of L-Gluconic Acid

A patented process outlines the synthesis of L-gluconic acid, a precursor that can be converted to **L-glucono-1,5-lactone**. This method is noted for being higher yielding and more cost-effective than traditional approaches.[\[2\]](#)

Objective: To synthesize L-gluconic acid from 6-bromo-6-deoxy-2,3-anhydro-D-manno-1,4-lactone.[\[2\]](#)

Methodology:

- The starting material, 6-bromo-6-deoxy-2,3-anhydro-D-manno-1,4-lactone, is converted to L-gluconic acid.[\[2\]](#)
- The patent further describes the optional preceding steps to produce the starting material from the readily available D-glucono-1,5-lactone.[\[2\]](#)
- Optional subsequent steps for the conversion of the resulting L-gluconic acid to L-glucose and its analogues are also detailed.[\[2\]](#)

Protocol 2: Enzymatic Synthesis of D-Glucono-1,5-lactone

The enzymatic oxidation of glucose is a common method for producing D-Glucono-1,5-lactone.[\[3\]](#)[\[4\]](#)

Objective: To synthesize D-Glucono-1,5-lactone from D-glucose using glucose oxidase.

Reaction: $\text{C}_6\text{H}_{12}\text{O}_6$ (D-Glucose) + $\text{O}_2 \rightarrow \text{C}_6\text{H}_{10}\text{O}_6$ (D-Glucono-1,5-lactone) + H_2O_2 [\[3\]](#)

Methodology:

- A solution of D-glucose in a suitable buffer (e.g., phosphate-buffered saline) is prepared.[\[5\]](#)

- The enzyme glucose oxidase is added to the stirred glucose solution at room temperature.[3][5]
- The reaction proceeds with the consumption of oxygen and the production of D-Glucono-1,5-lactone and hydrogen peroxide.[3][4]
- Optionally, catalase can be added to degrade the hydrogen peroxide byproduct, which also regenerates some oxygen.[4]

Protocol 3: Analytical Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is a precise method for the determination and quantification of glucono- δ -lactone.[6]

Objective: To determine the concentration of Glucono- δ -lactone in a sample.

Chromatographic Conditions:

- Column: Thermo Hypersil Gold Aq (250 mm \times 4.6 mm, 5 μ m).[6]
- Mobile Phase: A mixture of acetonitrile and water (9:1).[6]
- Flow Rate: 0.5 mL/min.[6]
- Column Temperature: 30 $^{\circ}$ C.[6]
- Injection Volume: 10 μ L.[6]
- Detector: Charged Aerosol Detector (CAD) with a nebulization temperature of 50 $^{\circ}$ C and a carrier gas pressure of 427.5 kPa.[6]

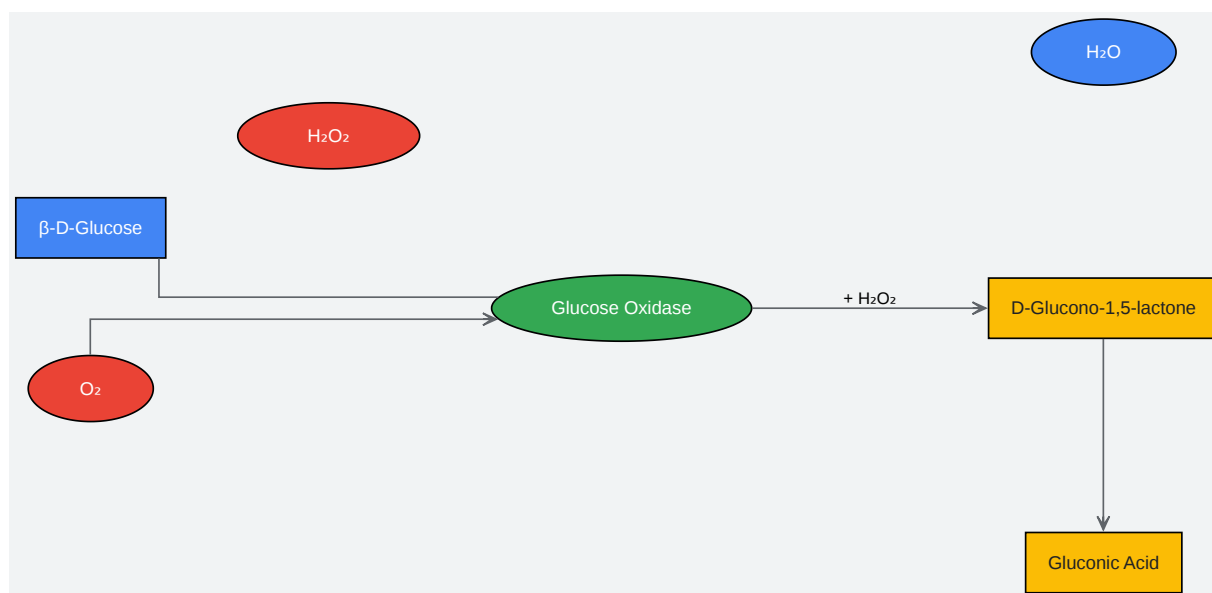
Results: This method has a linearity range of 1.05-22.5 mg \cdot L $^{-1}$ and a detection limit of 0.32 ng.[6]

Signaling Pathways and Biochemical Reactions

Glucono-1,5-lactone is an intermediate in key metabolic pathways, most notably the pentose phosphate pathway.[7]

Biochemical Oxidation of Glucose

The initial step in the oxidation of glucose within certain biological contexts involves the formation of glucono-1,5-lactone. This reaction is a critical link between glycolysis and other metabolic routes.



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Caption: Enzymatic oxidation of glucose to glucono-1,5-lactone and subsequent hydrolysis.

This guide provides foundational technical information for professionals working with **L-Glucono-1,5-lactone**. The provided protocols and pathway diagrams serve as a starting point for further research and development.

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